

Spectroscopic Data of 2-Amino-3-cyanopyridine: A Technical Guide

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Compound of Interest

Compound Name: 2-Amino-3-cyanopyridine

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This technical guide provides a comprehensive overview of the spectroscopic data for **2-amino-3-cyanopyridine**, a key heterocyclic intermediate in the development of various pharmaceutical compounds. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with generalized experimental protocols for these analytical techniques. This document is intended for researchers, scientists, and professionals in the field of drug development.

Spectroscopic Data Summary

The spectroscopic data for **2-amino-3-cyanopyridine** and its derivatives are summarized in the following tables. These values provide characteristic fingerprints for the identification and characterization of this compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: ^1H NMR Spectroscopic Data of **2-Amino-3-cyanopyridine** Derivatives

Compound	Solvent	Chemical Shift (δ) in ppm
4-(4-Chlorophenyl)-6-(4-methoxyphenyl)-2-amino-3-cyanopyridine	DMSO-d6	8.12 (d, J=8.4 Hz, 2H, ArH), 7.70 (d, J=8.4 Hz, 2H, ArH), 7.63 (d, J=8.4 Hz, 2H, ArH), 7.23 (s, 1H, PyrH), 7.04 (d, J=8.4 Hz, 2H, ArH), 6.99 (s, 2H, NH2), 3.83 (s, 3H, OCH3) [1][2]
4-(4-Methoxyphenyl)-6-phenyl-2-amino-3-cyanopyridine	DMSO-d6	8.11-8.12 (m, 2H, ArH), 7.66 (d, J=8.4 Hz, 2H, ArH), 7.48-7.49 (m, 3H, ArH), 7.25 (s, 1H, CH), 7.11 (d, J=8.4 Hz, 2H, ArH), 6.96 (s, 2H, NH2), 3.85 (s, 3H, OCH3)[1]
4-(4-Chlorophenyl)-6-(2,4-dichlorophenyl)-2-amino-3-cyanopyridine	DMSO-d6	7.55-7.76 (m, 7H, ArH), 7.19 (s, 2H, NH2), 6.95 (s, 1H, CH) [1]
2-Amino-4,6-diphenylnicotinonitrile	DMSO-d6	8.15 (s, 2H), 7.45-7.63 (m, 5H), 7.64 (d, J=8.3 Hz, 2H), 7.75 (d, J=8.3 Hz, 2H), 7.15 (s, 1H)[3]

Table 2: ^{13}C NMR Spectroscopic Data of **2-Amino-3-cyanopyridine** Derivatives

Compound	Solvent	Chemical Shift (δ) in ppm
2-Amino-4-(p-tolyl)-6-phenylnicotinonitrile	DMSO-d6	162.19, 161.31, 157.86, 155.40, 139.85, 134.49, 130.08, 129.96, 129.73, 128.72, 117.59, 116.13, 115.84, 109.36, 86.91, 21.33[4]
2-Amino-4-(4-chlorophenyl)-6-(4-fluorophenyl)nicotinonitrile	DMSO-d6	161.19, 158.10, 154.49, 153.81, 148.61, 139.36, 133.86, 131.00, 130.06, 129.77, 128.66, 127.64, 118.97, 116.13, 115.87, 109.46, 94.50, 86.88[4]
2-Amino-4,6-diphenylnicotinonitrile	DMSO-d6	162.1, 161.5, 156.1, 138.5, 134.5, 129.1, 128.7, 128.3, 127.8, 127.3, 126.7, 118.5, 110.5, 92.5[3]

Infrared (IR) Spectroscopy

Table 3: IR Spectroscopic Data of **2-Amino-3-cyanopyridine** Derivatives

Compound	Sample Prep.	Characteristic Peaks (cm ⁻¹)
4-(4-Chlorophenyl)-6-(4-methoxyphenyl)-2-amino-3-cyanopyridine	KBr pellet	3454, 3361 (NH ₂ stretching), 3232 (Ar-H stretching), 2201 (C≡N stretching)[1][2]
4-(4-Methoxyphenyl)-6-phenyl-2-amino-3-cyanopyridine	KBr pellet	3462, 3307 (NH ₂ stretching), 3184 (Ar-H stretching), 2201 (C≡N stretching)[1]
4-(4-Chlorophenyl)-6-(2,4-dichlorophenyl)-2-amino-3-cyanopyridine	KBr pellet	3462, 3307 (NH ₂ stretching), 3185 (Ar-H stretching), 2202 (C≡N stretching)[1]
2-Amino-4,6-diphenylnicotinonitrile	KBr pellet	3398 (NH ₂ stretching), 3076 (Ar-H stretching), 1647, 1609 (C=C, C=N stretching)[3]

Mass Spectrometry (MS)

Table 4: Mass Spectrometry Data of **2-Amino-3-cyanopyridine** and a Derivative

Compound	Ionization Method	[M] ⁺ or [M+H] ⁺ (m/z)
2-Amino-3-cyanopyridine	Not specified	119.12 (Molecular Weight)[5]
2-Amino-4-(4-chlorophenyl)-6-phenylnicotinonitrile	Not specified	Not explicitly found, but molecular weight is 315.78 g/mol .
2-amino-4-(4-chlorophenyl)-6-(4-fluorophenyl)nicotinonitrile	Not specified	323[4]

Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data presented above. Instrument-specific parameters may require optimization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of the purified compound in approximately 0.5-0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6 , $CDCl_3$).^[6]
- **Internal Standard:** Add a small amount of an internal standard, such as tetramethylsilane (TMS), to the solution for referencing the chemical shifts ($\delta = 0.00$ ppm).
- **Sample Filtration:** Filter the solution into a clean 5 mm NMR tube to a height of about 4-5 cm to remove any particulate matter.^[6]
- **Data Acquisition:** Record the 1H and ^{13}C NMR spectra on a spectrometer, such as a 300 or 400 MHz instrument.^{[1][3]} For ^{13}C NMR, a larger number of scans may be necessary to achieve a good signal-to-noise ratio due to the low natural abundance of the ^{13}C isotope.

Infrared (IR) Spectroscopy

The potassium bromide (KBr) pellet method is commonly used for solid samples.^{[1][2]}

- **Sample Grinding:** Grind a small amount of the solid sample (1-2 mg) with approximately 100-200 mg of dry KBr powder in an agate mortar and pestle until a fine, homogeneous powder is obtained.
- **Pellet Formation:** Place the powder into a pellet press and apply high pressure to form a thin, transparent or translucent pellet.
- **Data Acquisition:** Place the KBr pellet in the sample holder of an FT-IR spectrometer and record the spectrum, typically in the range of 4000-400 cm^{-1} .^[7] A background spectrum of the empty spectrometer should be recorded prior to sample analysis.

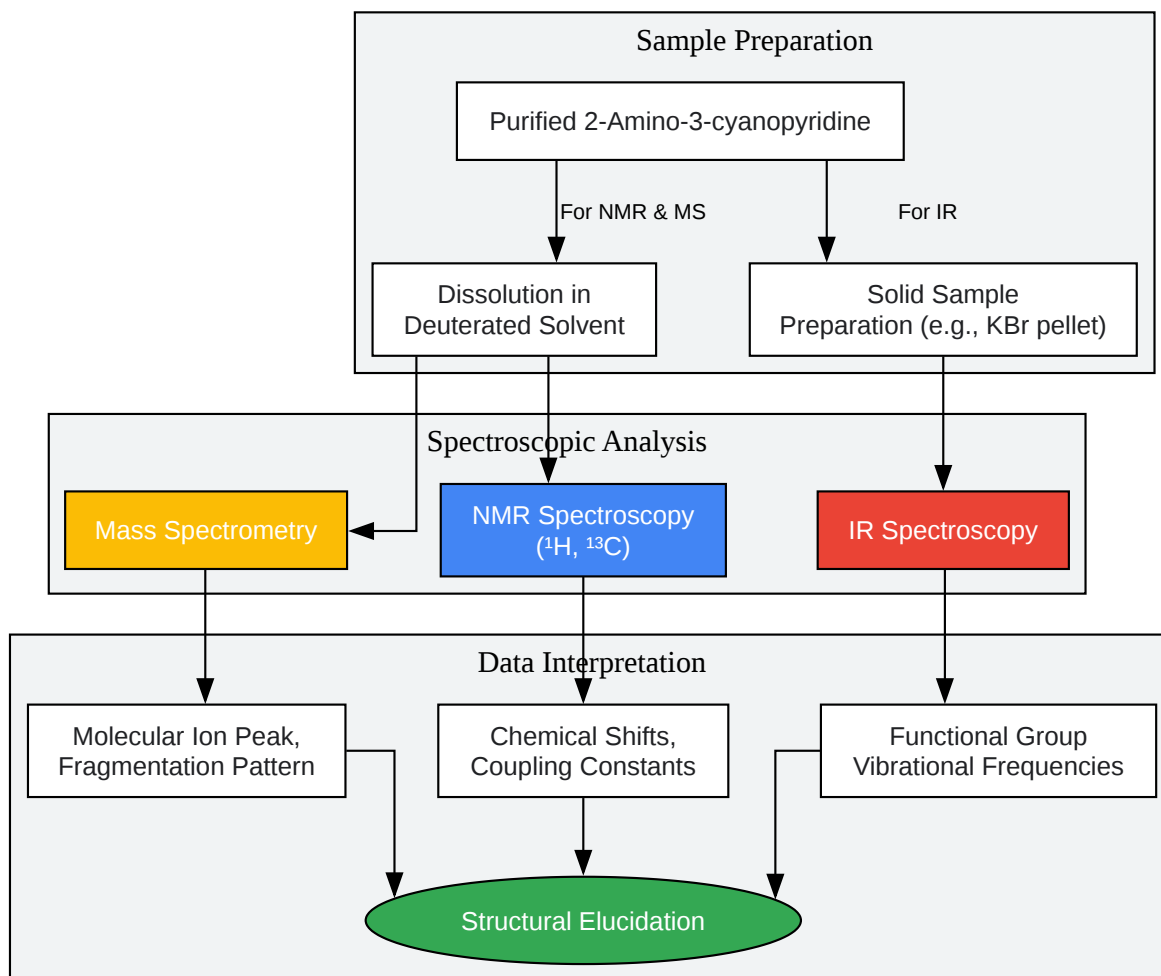
Mass Spectrometry (MS)

- **Sample Preparation:** Prepare a dilute solution of the sample in a volatile organic solvent, such as methanol or acetonitrile, typically at a concentration of around 1 mg/mL.^[8] Further dilution may be necessary depending on the ionization efficiency of the compound and the sensitivity of the instrument.

- Ionization: Introduce the sample into the mass spectrometer. Common ionization techniques for such organic molecules include Electron Ionization (EI) or Electrospray Ionization (ESI).
- Mass Analysis: The generated ions are then separated based on their mass-to-charge ratio (m/z) by a mass analyzer.
- Detection: The detector records the abundance of each ion, generating a mass spectrum.

Workflow Visualization

The following diagram illustrates the general workflow for the spectroscopic analysis of an organic compound like **2-amino-3-cyanopyridine**.



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A generalized workflow for the spectroscopic analysis of an organic compound.

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